Application Note: Spectroscopic Characterization of Methyl Octahydro-1H-indole-2-carboxylate

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Compound of Interest

Compound Name:	*methyl octahydro-1H-indole-2-carboxylate hydrochloride*
CAS No.:	*195878-03-6*
Cat. No.:	*B1520961*

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Introduction

Methyl octahydro-1H-indole-2-carboxylate is a saturated heterocyclic compound that serves as a crucial building block in the synthesis of various pharmaceutical agents. Its rigid bicyclic structure and stereochemical complexity make it a valuable scaffold in medicinal chemistry for the development of drugs targeting the central nervous system, among others.[1] Accurate structural elucidation and purity assessment of this intermediate are paramount for ensuring the quality, safety, and efficacy of the final active pharmaceutical ingredients (APIs).

This application note provides a comprehensive guide to the spectroscopic characterization of methyl octahydro-1H-indole-2-carboxylate using Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). While direct, publicly available spectroscopic data for this specific molecule is limited, this guide synthesizes information from its aromatic precursor, methyl 1H-indole-2-carboxylate, and the closely related

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octahydro-1H-indole-2-carboxylic acid to present an in-depth analysis of the expected spectral features.[2][3]

Predicted Spectroscopic Data

Due to the absence of a complete experimental dataset for methyl octahydro-1H-indole-2-carboxylate in the public domain, the following data are predicted based on the analysis of structurally similar compounds. These predictions provide a baseline for researchers performing structural verification.

Table 1: Predicted ^{1}H NMR Spectral Data ($CDCl_3$, 500 MHz)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Notes
~3.70	s	3H	-OCH_3	The chemical shift is typical for a methyl ester.
~3.50	m	1H	H-2	The proton at the stereocenter adjacent to the ester and nitrogen.
~3.00	m	1H	H-7a	Bridgehead proton.
~2.80	m	1H	N-H	Broad singlet, exchangeable with D_2O.
1.20-2.20	m	10H	-CH_2- (ring)	Complex overlapping multiplets for the saturated ring protons.

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Table 2: Predicted ^{13}C NMR Spectral Data ($CDCl_3$, 125 MHz)

Chemical Shift (δ) ppm	Assignment	Notes
~173	C=O	Carbonyl carbon of the ester.
~60	C-2	Carbon bearing the ester group.
~52	$-OCH_3$	Methyl carbon of the ester.
~50	C-7a	Bridgehead carbon.
~45	C-3a	Bridgehead carbon.
20-40	$-CH_2-$ (ring)	Aliphatic carbons of the cyclohexane and pyrrolidine rings.

Table 3: Predicted IR Spectral Data

Wavenumber (cm^{-1})	Functional Group	Description
~3350	N-H Stretch	Secondary amine.
2850-2960	C-H Stretch	Aliphatic C-H bonds.
~1735	C=O Stretch	Ester carbonyl.
~1170	C-O Stretch	Ester C-O bond.

Table 4: Predicted Mass Spectrometry Data (Electron Ionization - EI)

m/z	Ion	Notes
183	$[M]^+$	Molecular ion.
124	$[M - COOCH_3]^+$	Loss of the methoxycarbonyl group.

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Experimental Protocols

The following are detailed, step-by-step methodologies for the acquisition of spectroscopic data for methyl octahydro-1H-indole-2-carboxylate.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain high-resolution ^{1}H and ^{13}C NMR spectra for the structural elucidation of the molecule.

Instrumentation: 500 MHz NMR Spectrometer

Protocol:

- Sample Preparation:
  - Dissolve 5-10 mg of methyl octahydro-1H-indole-2-carboxylate in approximately 0.7 mL of deuterated chloroform ($CDCl_3$).
  - Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
  - Transfer the solution to a clean, dry 5 mm NMR tube.
- ^{1}H NMR Acquisition:
  - Lock the spectrometer on the deuterium signal of $CDCl_3$.
  - Shim the magnetic field to achieve optimal homogeneity.
  - Acquire a standard one-dimensional ^{1}H NMR spectrum with the following parameters:
    - Pulse Angle: 30-45°
    - Acquisition Time: 2-4 seconds
    - Relaxation Delay: 2 seconds
    - Number of Scans: 16-64 (adjust for desired signal-to-noise ratio)

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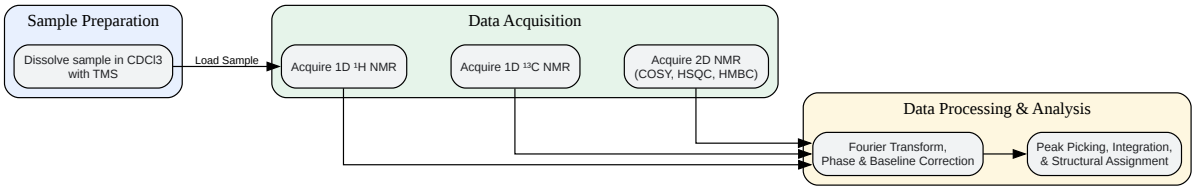
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C NMR spectrum with the following parameters:
    - Pulse Angle: 30-45°
    - Acquisition Time: 1-2 seconds
    - Relaxation Delay: 2-5 seconds
    - Number of Scans: 1024-4096 (or more, as ^{13}C has low natural abundance)
- 2D NMR Experiments (Optional but Recommended):
  - COSY (Correlation Spectroscopy): To identify proton-proton coupling networks within the saturated ring system.
  - HSQC (Heteronuclear Single Quantum Coherence): To correlate protons with their directly attached carbons.
  - HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range (2-3 bond) correlations between protons and carbons, which is crucial for assigning quaternary carbons and confirming the overall structure.

Workflow for NMR Data Acquisition and Analysis



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Caption: Workflow for NMR data acquisition and analysis.

Infrared (IR) Spectroscopy

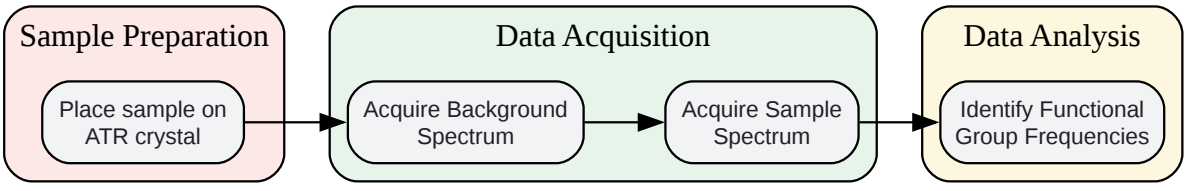
Objective: To identify the key functional groups present in the molecule.

Instrumentation: Fourier Transform Infrared (FTIR) Spectrometer with an Attenuated Total Reflectance (ATR) accessory.

Protocol:

- Sample Preparation:
  - Place a small amount of the solid sample directly onto the ATR crystal.
- Data Acquisition:
  - Record the spectrum over the range of 4000-400 cm^{-1}.
  - Acquire a background spectrum of the clean ATR crystal before running the sample.
  - Co-add 16-32 scans to improve the signal-to-noise ratio.
- Data Analysis:
  - Identify the characteristic absorption bands for the N-H, C-H (aliphatic), C=O (ester), and C-O functional groups.

Workflow for IR Data Acquisition



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Caption: Workflow for IR data acquisition and analysis.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the molecule.

Instrumentation: Gas Chromatograph-Mass Spectrometer (GC-MS) with an Electron Ionization (EI) source.

Protocol:

- Sample Preparation:
  - Dissolve a small amount of the sample in a volatile organic solvent (e.g., dichloromethane or ethyl acetate) to a concentration of approximately 1 mg/mL.
- GC Separation:
  - Inject a small volume (e.g., 1 µL) of the sample solution into the GC.
  - Use a suitable capillary column (e.g., DB-5ms) and a temperature program to separate the analyte from any impurities.
- MS Detection:
  - The eluent from the GC is introduced into the EI source of the mass spectrometer.
  - Acquire mass spectra over a mass range of m/z 50-500.
  - The standard EI energy is 70 eV.
- Data Analysis:
  - Identify the molecular ion peak ($[M]^+$).
  - Analyze the fragmentation pattern to confirm the structure. Key fragments to look for include the loss of the methoxycarbonyl group.

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Conclusion

The spectroscopic characterization of methyl octahydro-1H-indole-2-carboxylate is essential for its use in research and drug development. This application note provides a framework for the expected spectral data and detailed protocols for acquiring high-quality NMR, IR, and MS spectra. By following these guidelines, researchers can confidently verify the structure and purity of this important synthetic intermediate.

References

- The Royal Society of Chemistry. (n.d.). Supporting Information. Retrieved from [Link]
- PubChem. (n.d.). Methyl 1H-indole-2-carboxylate. Retrieved from [Link]
- MySkinRecipes. (n.d.). **Methyl octahydro-1H-indole-2-carboxylate hydrochloride**. Retrieved from [Link]
- PrepChem.com. (n.d.). Synthesis of methyl 1-methyl-1H-indole-2-carboxylate. Retrieved from [Link]
- SpectraBase. (n.d.). methyl 1H-indole-2-carboxylate. Retrieved from [Link]
- Vali, S. J., Kumar, S. S., Sait, S. S., & Garg, L. K. (2012). Separation and Quantification of Octahydro-1h-Indole-2-Carboxilic Acid and Its Three Isomers by HPLC using Refractive Index Detector. Journal of Chromatography & Separation Techniques, 3(5). Retrieved from [Link]
- Magritek. (n.d.). Methyl 1H-indole-3-carboxylate. Retrieved from [Link]
- NIST. (n.d.). 1H-Indole-2-carboxylic acid, 1-methyl-. Retrieved from [Link]
- Google Patents. (n.d.). Synthetic method of (2s, 3aS, 7aS)-octahydro-1H-indole-2-carboxylic acid.
- MDPI. (n.d.). Synthesis of New Functionalized Indoles Based on Ethyl Indol-2-carboxylate. Retrieved from [Link]

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- MDPI. (n.d.). Microwave-Assisted Synthesis of 2-Methyl-1H-indole-3-carboxylate Derivatives via Pd-Catalyzed Heterocyclization. Retrieved from [Link]

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Sources

- 1. Methyl octahydro-1H-indole-2-carboxylate hydrochloride [myskinrecipes.com]
- 2. Methyl 1H-indole-2-carboxylate | C10H9NO2 | CID 70992 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. longdom.org [longdom.org]
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